

CAS number for Dimethyl sulfoxide- $^{13}\text{C}_2$

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Dimethyl sulfoxide- $^{13}\text{C}_2$

CAS No.: 136321-15-8

Cat. No.: B156267

[Get Quote](#)

An In-Depth Technical Guide to Dimethyl Sulfoxide- $^{13}\text{C}_2$ (CAS: 136321-15-8)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of Dimethyl sulfoxide- $^{13}\text{C}_2$ (DMSO- $^{13}\text{C}_2$), an isotopically labeled form of the widely used aprotic solvent, Dimethyl Sulfoxide. The inclusion of two ^{13}C atoms in place of the naturally abundant ^{12}C isotopes renders this molecule an invaluable tool in advanced analytical and research applications, particularly in quantitative mass spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy. This document details the fundamental physicochemical properties of DMSO- $^{13}\text{C}_2$, explores its primary applications in drug development and metabolic research, and provides validated experimental protocols for its use. The central objective is to equip researchers and scientists with the technical knowledge and practical insights required to effectively leverage DMSO- $^{13}\text{C}_2$ in their experimental designs.

Introduction: The Significance of Stable Isotope Labeling

In modern research, particularly within the pharmaceutical and life sciences, the ability to trace, quantify, and characterize molecules with high precision is paramount. Stable Isotope Labeled (SIL) compounds are non-radioactive molecules where one or more atoms have been substituted with a less common, heavier stable isotope (e.g., ^{13}C for ^{12}C , ^{15}N for ^{14}N , or ^2H for ^1H). This substitution results in a compound that is chemically identical to its native counterpart but has a distinct, higher mass. This mass difference is the cornerstone of its utility, enabling it to be distinguished from the unlabeled analyte by mass-sensitive analytical instruments. The use of SIL compounds, such as those fully labeled with ^{13}C , is considered the gold standard for quantitative analysis as it allows for the correction of sample loss during preparation and mitigates ion suppression or enhancement effects in mass spectrometry.[\[1\]](#)

Dimethyl Sulfoxide (DMSO): The Parent Compound

Dimethyl Sulfoxide ($(\text{CH}_3)_2\text{SO}$, CAS: 67-68-5) is a highly polar, aprotic organic solvent with exceptional solvating power for a wide array of polar and nonpolar compounds.[\[2\]](#) Its miscibility with water and many organic solvents, coupled with its ability to penetrate biological membranes, has led to its widespread use in drug delivery, cryopreservation, and as a reaction solvent in chemical synthesis.[\[2\]](#)[\[3\]](#)[\[4\]](#) Given its ubiquity in experimental workflows, the availability of its isotopically labeled analogue, $\text{DMSO-}^{13}\text{C}_2$, provides a powerful tool for studies where DMSO itself may be an analyte or an internal standard.

Dimethyl Sulfoxide- $^{13}\text{C}_2$: Core Technical Data

The defining characteristic of $\text{DMSO-}^{13}\text{C}_2$ is the substitution of both carbon atoms with the ^{13}C isotope, providing a mass shift of +2 Daltons compared to the unlabeled compound.

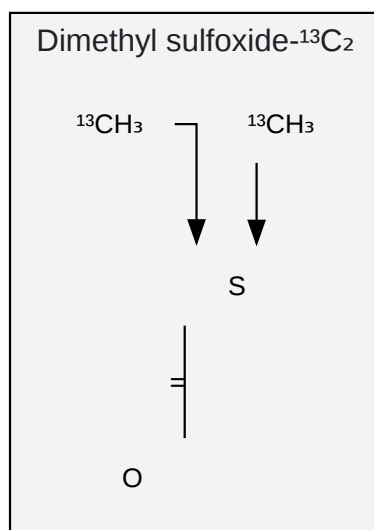
Chemical and Physical Properties

The physicochemical properties of $\text{DMSO-}^{13}\text{C}_2$ are nearly identical to those of its unlabeled form, which is a critical feature for its use as an internal standard. This ensures it behaves similarly during chromatographic separation and ionization.

Property	Dimethyl Sulfoxide- ¹³ C ₂	Dimethyl Sulfoxide (Unlabeled)
CAS Number	136321-15-8[5][6][7]	67-68-5[2][3]
Molecular Formula	(¹³ CH ₃) ₂ SO[6][7]	(CH ₃) ₂ SO[2]
Molecular Weight	80.12 g/mol [5][6][7]	78.13 g/mol [2][8]
IUPAC Name	(¹³ C)methylsulfinyl(¹³ C)methane[5]	methylsulfinylmethane[3]
Isotopic Purity	Typically ≥99 atom % ¹³ C[6]	Natural Abundance
Appearance	Colorless liquid[2]	Colorless liquid[2]
Boiling Point	189 °C (lit.)[6]	189 °C (lit.)[2]
Melting Point	18.4 °C (lit.)[6]	19 °C[2]
Density	1.129 g/mL at 25 °C[6]	1.1004 g/mL at 25 °C[2]
Refractive Index	n _{20/D} 1.479 (lit.)[6]	n _{20/D} 1.479 (lit.)[2]

Molecular Structure

The structure consists of a central sulfur atom double-bonded to an oxygen atom and single-bonded to two ¹³C-labeled methyl groups.



[Click to download full resolution via product page](#)

Caption: Molecular structure of Dimethyl sulfoxide- $^{13}\text{C}_2$.

Key Applications in Research and Drug Development

The primary utility of DMSO- $^{13}\text{C}_2$ stems from its ability to serve as a high-fidelity internal standard and reference material.

Internal Standard for Quantitative Mass Spectrometry

In drug metabolism and pharmacokinetic (DMPK) studies, accurate quantification of a drug candidate or its metabolites is essential. The Stable Isotope Dilution (SID) method using a labeled internal standard is the preferred approach for this.

Causality: Because DMSO- $^{13}\text{C}_2$ is chemically identical to native DMSO, it co-elutes during liquid chromatography (LC) and experiences the same ionization efficiency and potential matrix effects in the mass spectrometer (MS) source. However, due to its +2 mass difference, it is easily distinguished by the mass analyzer. By spiking a known concentration of DMSO- $^{13}\text{C}_2$ into every sample and standard, the ratio of the analyte's signal to the internal standard's signal can be used to construct a calibration curve and accurately determine the analyte's concentration, effectively canceling out variations introduced during sample preparation or analysis.^[1] This is critical for validating assays in complex biological matrices like plasma or tissue homogenates.

Reference Standard in ^{13}C -NMR Spectroscopy

In ^{13}C -NMR, chemical shifts are reported relative to a reference standard. While deuterated solvents like DMSO- d_6 are commonly used, the residual protio-solvent peak is often used for ^1H -NMR referencing. For ^{13}C -NMR, the solvent peak itself (a septet for DMSO- d_6 centered around 39.52 ppm) is used.^[9]

Expert Insight: Using DMSO- $^{13}\text{C}_2$ as an external or internal standard can be advantageous in specific scenarios. Its two equivalent ^{13}C nuclei produce a single, sharp, and intense signal, making it an excellent reference point. This is particularly useful in quantitative NMR (qNMR) or in complex sample mixtures where an unambiguous, high-intensity reference peak is required for calibration or spectral alignment.

Tracer in Metabolic Flux Analysis

While DMSO is not a central metabolite, its labeled form can be used in specialized studies. For instance, if investigating the metabolism or degradation of DMSO itself—which can occur in biological systems—DMSO- $^{13}\text{C}_2$ serves as an ideal tracer.^{[10][11]} By introducing it into a cellular or in vivo system, researchers can use MS or NMR to track the appearance of the ^{13}C label in potential metabolites, thereby elucidating the metabolic pathways involved.

Experimental Protocols and Methodologies

The following protocols are designed to be self-validating and reflect best practices in the field.

Protocol: Use of DMSO- $^{13}\text{C}_2$ as an Internal Standard for LC-MS/MS Quantification

This workflow outlines the quantification of unlabeled DMSO in a biological matrix (e.g., plasma).

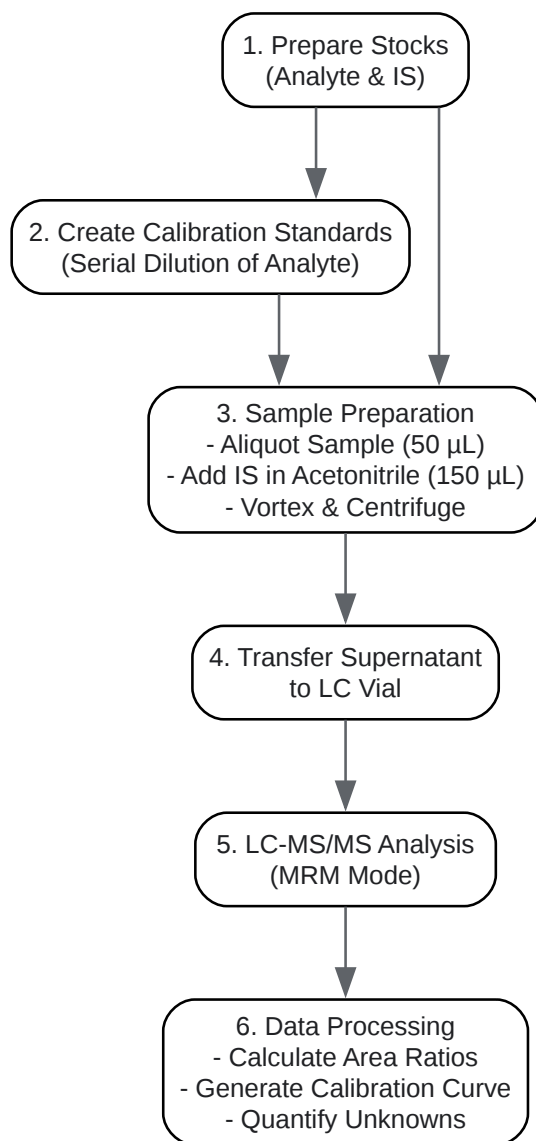
Objective: To accurately measure the concentration of DMSO using a stable isotope dilution assay.

Methodology:

- **Preparation of Stock Solutions:**
 - **Analyte Stock:** Accurately weigh and dissolve unlabeled DMSO in an appropriate solvent (e.g., acetonitrile) to create a high-concentration stock solution (e.g., 1 mg/mL).
 - **Internal Standard (IS) Stock:** Prepare a stock solution of DMSO- $^{13}\text{C}_2$ (e.g., 1 mg/mL) in the same solvent.
 - **IS Working Solution:** Dilute the IS stock to a concentration that will yield a robust signal in the final sample volume (e.g., 100 ng/mL). The optimal concentration should be determined during method development.
- **Preparation of Calibration Curve Standards:**

- Perform serial dilutions of the Analyte Stock to create a series of calibration standards spanning the expected concentration range of the unknown samples (e.g., 1 ng/mL to 1000 ng/mL).
- Sample Preparation (Protein Precipitation):
 - Aliquot 50 µL of each calibration standard, quality control (QC) sample, and unknown biological sample into separate microcentrifuge tubes.
 - Add 150 µL of the IS Working Solution (in acetonitrile) to each tube. The acetonitrile serves to precipitate proteins while simultaneously adding a fixed amount of the internal standard.
 - Vortex vigorously for 1 minute to ensure thorough mixing and protein precipitation.
 - Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
 - Carefully transfer the supernatant to LC-MS vials for analysis.
- LC-MS/MS Analysis:
 - Develop a chromatographic method (e.g., reverse-phase C18 column) that provides good peak shape and retention for DMSO.
 - Optimize mass spectrometer parameters using the individual stock solutions. Set up a Multiple Reaction Monitoring (MRM) method to monitor at least one parent-to-fragment ion transition for both unlabeled DMSO and DMSO-¹³C₂.
 - Inject the prepared samples onto the LC-MS/MS system.
- Data Processing:
 - Integrate the peak areas for both the analyte and the internal standard for all injections.
 - Calculate the Peak Area Ratio (Analyte Area / IS Area) for each standard.

- Construct a calibration curve by plotting the Peak Area Ratio against the known concentration of each standard. Apply a linear regression with appropriate weighting (e.g., $1/x^2$).
- Determine the concentration of the unknown samples by interpolating their Peak Area Ratios from the calibration curve.



[Click to download full resolution via product page](#)

Caption: Workflow for using DMSO-¹³C₂ as an internal standard in LC-MS/MS.

Conclusion

Dimethyl sulfoxide- $^{13}\text{C}_2$ (CAS: 136321-15-8) is more than just an isotopically labeled solvent; it is a critical enabling tool for generating high-quality, reproducible, and accurate quantitative data in demanding research environments. Its role as a gold-standard internal standard in mass spectrometry is indispensable for drug development, while its properties also lend it to specialized applications in NMR spectroscopy and metabolic tracing. Understanding the principles behind its application and adhering to validated protocols allows researchers and scientists to significantly enhance the integrity and confidence of their experimental results.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 12206145, **Dimethyl sulfoxide- $^{13}\text{C}_2$** . Retrieved from [\[Link\]](#).^[5]
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 679, Dimethyl Sulfoxide. Retrieved from [\[Link\]](#).^[3]
- Wikipedia. (2024). Dimethyl sulfoxide. Retrieved from [\[Link\]](#).^[2]
- Notman, S., et al. (2006). Dimethyl Sulfoxide: History, Chemistry, and Clinical Utility in Dermatology. The Journal of clinical and aesthetic dermatology, 9(10), 34–36. Retrieved from [\[Link\]](#).^[12]
- Albayati, N., et al. (2024). Dimethyl sulfoxide in topical pharmaceutical drug development: A fresh perspective. International Journal of Pharmaceutical Excipients. Retrieved from [\[Link\]](#).^[13]
- ResearchGate. (n.d.). ^{13}C NMR spectrum of PDPDA in DMSO- d_6 . Retrieved from [\[Link\]](#).^[14]
- Osborne, J. (2016). Advances in the Regulated Pharmaceutical Use of Dimethyl Sulfoxide USP, Ph.Eur. Pharmaceutical Technology. Retrieved from [\[Link\]](#).^[15]
- Aure Chemical. (n.d.). The Key Role of DMSO in Biopharmaceuticals and Cell Cryopreservation. Retrieved from [\[Link\]](#).^[4]
- Gaylord Chemical. (n.d.). DMSO Physical Properties. Retrieved from [\[Link\]](#).^[8]

- Crown, S. B., & Antoniewicz, M. R. (2013). A roadmap for interpreting ^{13}C metabolite labeling patterns from cells. HHS Public Access, 24(6), 989–1001. Retrieved from [\[Link\]](#).[\[10\]](#)
- Human Metabolome Database. (n.d.). ^{13}C NMR Spectrum (1D, 22.53 MHz, DMSO-d₆, experimental) (HMDB0000131). Retrieved from [\[Link\]](#).[\[16\]](#)
- Romer Labs. (2023). ^{13}C Isotope Labeled Calibrants. Retrieved from [\[Link\]](#).[\[1\]](#)
- Perry, E. A., et al. (2025). Optimization of ^{13}C stable isotope labeling for the study of tricarboxylic cycle intermediates in mouse models. bioRxiv. Retrieved from [\[Link\]](#).[\[11\]](#)
- ResearchGate. (2017). Does dimethylsulfoxide ^{13}C NMR give rise to additional signals in addition to the major signal at 39,7ppm?. Retrieved from [\[Link\]](#).[\[9\]](#)
- Tcherkez, G., et al. (2017). ^{13}C Isotope Labelling to Follow the Flux of Photorespiratory Intermediates. Plants, 6(2), 23. Retrieved from [\[Link\]](#).[\[17\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. romerlabs.com [romerlabs.com]
- 2. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- 3. Dimethyl Sulfoxide | (CH₃)₂SO | CID 679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. The Key Role of DMSO in Biopharmaceuticals and Cell Cryopreservation | Aure Chemical [aurechem.com]
- 5. Dimethyl sulfoxide- $^{13}\text{C}_2$ | C₂H₆OS | CID 12206145 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. scbt.com [scbt.com]
- 8. gchemglobal.com [gchemglobal.com]

- [9. researchgate.net \[researchgate.net\]](#)
- [10. A roadmap for interpreting ¹³C metabolite labeling patterns from cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. biorxiv.org \[biorxiv.org\]](#)
- [12. Dimethyl Sulfoxide: History, Chemistry, and Clinical Utility in Dermatology - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. pharmtech.com \[pharmtech.com\]](#)
- [16. hmdb.ca \[hmdb.ca\]](#)
- [17. ¹³C Isotope Labelling to Follow the Flux of Photorespiratory Intermediates | MDPI \[mdpi.com\]](#)
- To cite this document: BenchChem. [CAS number for Dimethyl sulfoxide-¹³C₂]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b156267/docs#cas-number-for-dimethyl-sulfoxide-13c2\]](https://www.benchchem.com/product/b156267/docs#cas-number-for-dimethyl-sulfoxide-13c2)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)